

Ceritinib Analysis: A Comparative Guide to Linearity and Range

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceritinib D7

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In the realm of pharmacokinetic studies and therapeutic drug monitoring, the accurate quantification of targeted therapies like Ceritinib is paramount. This guide provides a comparative analysis of various analytical methods for Ceritinib, with a special focus on the linearity and range achieved using its deuterated internal standard, Ceritinib-D7. This document is intended for researchers, scientists, and drug development professionals seeking to establish robust and reliable bioanalytical assays.

Quantitative Performance Overview

The selection of an appropriate analytical method is critical for obtaining accurate and reproducible results. The following table summarizes the linearity and range of different methods for Ceritinib quantification, providing a clear comparison of their performance characteristics.

Analytical Method	Internal Standard	Matrix	Linearity Range	LLOQ	Correlation Coefficient (r ²)	Reference
LC-MS/MS	[¹³ C6]-Ceritinib	Human Plasma	5.00 - 1000 ng/mL	5.00 ng/mL	Not Specified	[1]
UPLC-MS/MS	[¹³ C6]-Ceritinib	Rat Plasma	1 - 2000 nM	1 nM	Not Specified	[2] [3]
UPLC-MS/MS	Dasatinib-d8	Human Plasma	5.00 - 500 ng/mL	5.00 ng/mL	0.9967 to 0.9990	[4] [5]
UPLC-MS/MS	Diazepam	Rat Plasma	2 - 1000 ng/mL	2 ng/mL	Not Specified	[6]
HPLC-PDA	Dasatinib	Rabbit Plasma	0.002 - 0.2 µg/mL	0.002 µg/mL	0.999	[7]
RP-HPLC	Not Applicable	Pharmaceutical Formulations	25 - 150 µg/mL	Not Specified	0.9992	[8]
RP-HPLC	Not Applicable	Bulk Drug	5 - 100 µg/mL	Not Specified	0.9960	[9]
RP-HPLC	Not Applicable	Bulk and Finished Dosage Form	30 - 150 ppm	2.97 µg/mL (LOD), 9.92 µg/mL (LOQ)	0.998	[10] [11]
Microwell Spectrophotometry	Not Applicable	Bulk Drug/Capsules	5 - 150 µg/mL	5.3 - 7.6 µg/mL	≥0.9991	[12] [13] [14]

Experimental Protocols

Ceritinib Analysis using LC-MS/MS with [¹³C₆]-Ceritinib Internal Standard

This method offers high selectivity and sensitivity for the quantification of Ceritinib in biological matrices.

Sample Preparation:

- Plasma samples (100 µL) are subjected to protein precipitation.
- Acetonitrile containing the internal standard, [¹³C₆]-Ceritinib, is added to the plasma samples.[\[1\]](#)
- The mixture is vortexed and then centrifuged to pellet the precipitated proteins.
- The supernatant is collected for analysis.

Chromatographic Conditions:

- System: Ultra-Performance Liquid Chromatography (UPLC) coupled with a tandem mass spectrometer (MS/MS).
- Column: A suitable C18 column, such as a Waters ACQUITY UPLC BEH C18.[\[2\]](#)[\[3\]](#)
- Mobile Phase: A gradient elution with 0.1% formic acid in water (Mobile Phase A) and 0.1% formic acid in acetonitrile (Mobile Phase B).[\[2\]](#)[\[3\]](#)
- Flow Rate: 0.4 mL/min.[\[2\]](#)[\[3\]](#)
- Injection Volume: Typically 5 µL.

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:

- Ceritinib: m/z 558.2 $\rightarrow$ 433.2[6]
- [$^{13}\text{C}_6$]-Ceritinib: (Specific transition for the stable isotope labeled internal standard)

Alternative Method: UPLC-MS/MS with Dasatinib-d8 Internal Standard

This method provides a viable alternative for the simultaneous analysis of multiple kinase inhibitors, including Ceritinib.[4][5]

Sample Preparation:

- Protein precipitation of plasma samples is performed using acetonitrile.[4]

Chromatographic Conditions:

- System: UPLC-MS/MS.[4][5]
- Column: Acquity UPLC® BEH C18 column (1.7 μm , 50 mm x 2.1 mm).[4][5]
- Mobile Phase: A binary gradient of pure water/formic acid/ammonium formate (100:0.1:0.02, v/v/v) and methanol/formic acid (100:0.1, v/v).[4][5]
- Flow Rate: 0.350 mL/min.[4]

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Positive Ionization.[4]
- Detection Mode: Multiple Reaction Monitoring (MRM).[4]
- MRM Transitions:
 - Ceritinib: m/z 558 $>$ 433[4]
 - Dasatinib-d8: m/z 496 $>$ 406[4]

Workflow Diagram

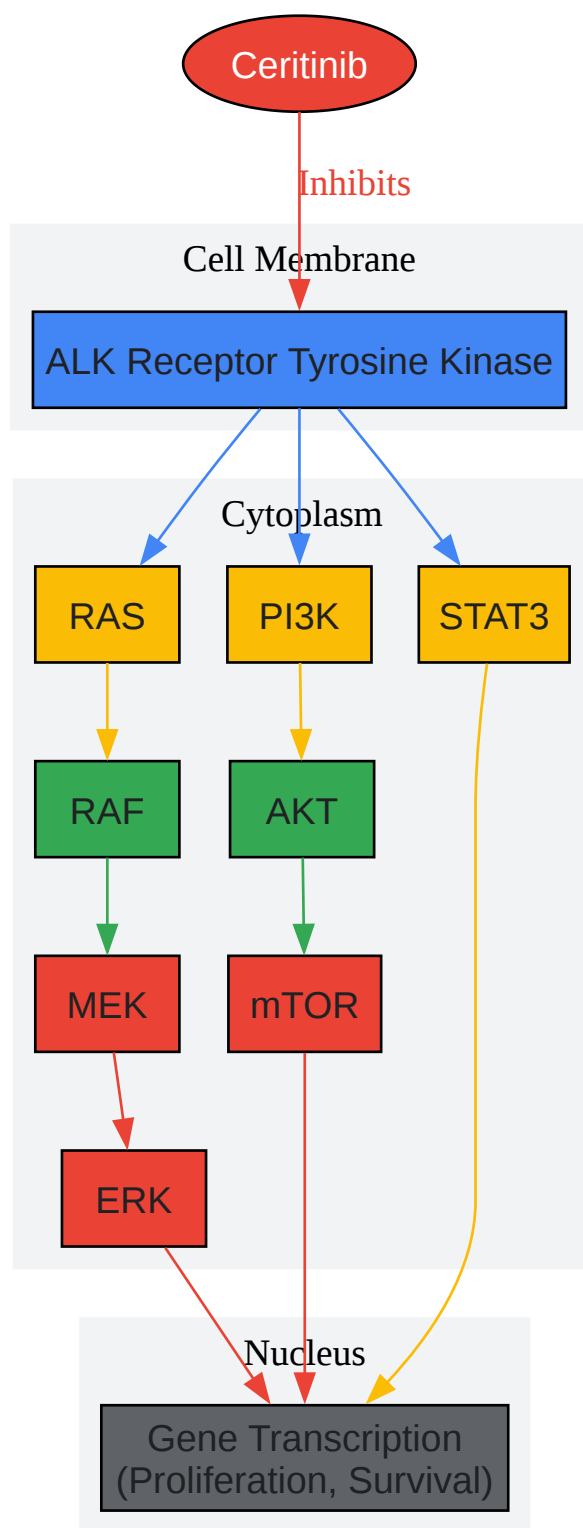


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Caption: Experimental workflow for Ceritinib bioanalysis.

Signaling Pathway Context

While this guide focuses on the analytical aspects of Ceritinib, it is important to remember its mechanism of action. Ceritinib is a potent and selective inhibitor of Anaplastic Lymphoma Kinase (ALK).^[15] The following diagram illustrates the simplified signaling pathway targeted by Ceritinib.



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Caption: Simplified ALK signaling pathway and Ceritinib's point of inhibition.

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